

Application Note: Quantification of Lead-207 in Soil and Sediment Samples

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Compound of Interest

Compound Name:	Lead-207
Cat. No.:	B076081

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Introduction

Lead (Pb) contamination in soil and sediment is a significant environmental and health concern due to its toxicity and persistence.^[1] Accurate quantification of lead and its isotopes is crucial for environmental monitoring, risk assessment, and source apportionment studies.^{[2][3]} Lead has four naturally occurring isotopes: ^{204}Pb , ^{206}Pb , ^{207}Pb , and ^{208}Pb .^[4] The isotopic composition of lead can vary depending on its origin, allowing researchers to trace pollution sources by analyzing isotopic ratios such as $^{207}\text{Pb}/^{206}\text{Pb}$ and $^{208}\text{Pb}/^{206}\text{Pb}$.^{[4][5]}

This application note provides a detailed protocol for the quantification of **Lead-207** (^{207}Pb) and other lead isotopes in soil and sediment samples using microwave-assisted acid digestion followed by Inductively Coupled Plasma Mass Spectrometry (ICP-MS). ICP-MS is a highly sensitive analytical technique suitable for determining lead isotopes in complex environmental matrices.^{[3][6]}

Principle

The protocol involves two main stages: sample preparation and instrumental analysis.

- Sample Preparation: A representative soil or sediment sample is dried, sieved, and then subjected to microwave-assisted digestion with a mixture of strong acids. This process breaks down the sample matrix and liberates the target elements into a liquid form.^[7] The use of hydrofluoric acid (HF) in combination with other strong acids is often necessary for the total decomposition of siliceous matrices found in soils and sediments.^{[8][9]}

- Instrumental Analysis: The resulting digestate is diluted and introduced into an ICP-MS system. The ICP-MS atomizes and ionizes the atoms in the sample, and the mass spectrometer separates the ions based on their mass-to-charge ratio. By measuring the ion intensity at the specific mass of ^{207}Pb , as well as other lead isotopes, their concentrations and isotopic ratios can be accurately determined.[10]

Experimental Workflow

The overall experimental workflow for the quantification of ^{207}Pb in soil and sediment is depicted below.

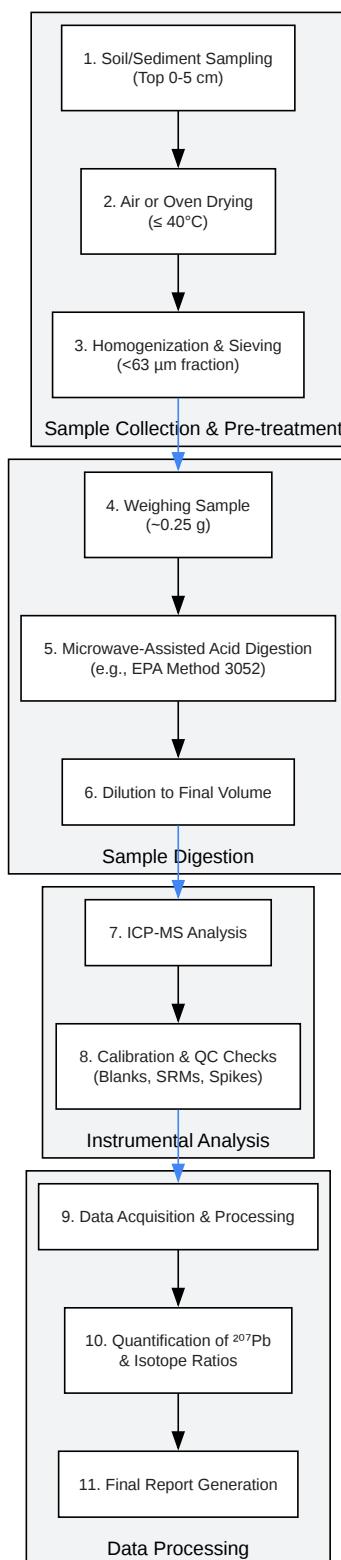


Figure 1: Experimental Workflow for Lead-207 Quantification

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References

- 1. epa.gov [epa.gov]
- 2. The Role of Lead Isotopes in Environmental Forensics: Tracing Pollution Sources – Isobar Science [isobarscience.com]
- 3. Lead isotopes in environmental sciences: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. analytik-jena.com [analytik-jena.com]
- 7. artemislabs.co.uk [artemislabs.co.uk]
- 8. edepot.wur.nl [edepot.wur.nl]
- 9. epa.gov [epa.gov]
- 10. static.ngu.no [static.ngu.no]
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